

Unveiling the Chemical Identity and Biological Activity of AC-099: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-099 hydrochloride

Cat. No.: B15602836

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **AC-099 hydrochloride**. The information is curated to support research and development efforts in the fields of pharmacology and medicinal chemistry.

Chemical Structure and Properties

AC-099 hydrochloride is the common designation for the chemical compound identified by the CAS Number 849335-07-5. Its systematic IUPAC name is 2-(4-Chloro-3-(trifluoromethyl)benzylidene)hydrazine-1-carboximidamide hydrochloride[1]. The molecular formula of the compound is C₉H₉Cl₂F₃N₄, and it has a molecular weight of 301.10 g/mol [2][3].

The chemical structure of AC-099 is characterized by a trifluoromethyl-substituted chlorophenyl ring linked to a hydrazinecarboximidamide group. This specific arrangement of functional groups is responsible for its biological activity.

Table 1: Physicochemical Properties of **AC-099 Hydrochloride**

Property	Value	Source
CAS Number	849335-07-5	[1][2][3]
IUPAC Name	2-(4-Chloro-3-(trifluoromethyl)benzylidene)hydrazine-1-carboximidamide hydrochloride	[1]
Molecular Formula	C9H9ClI2F3N4	[2][3]
Molecular Weight	301.10 g/mol	[2][3]

Biological Activity and Mechanism of Action

AC-099 hydrochloride is a selective agonist for Neuropeptide FF (NPFF) receptors, which are G-protein coupled receptors (GPCRs). Specifically, it acts as a full agonist at the NPFF2 receptor (NPFF2R) and a partial agonist at the NPFF1 receptor (NPFF1R)[2][4].

Table 2: Pharmacological Activity of **AC-099 Hydrochloride**

Target	Activity	EC50 (nM)	Source
NPFF2R	Full Agonist	1189	[2][4]
NPFF1R	Partial Agonist	2370	[2][4]

The activation of NPFF receptors by agonists like AC-099 is known to modulate various physiological processes, including pain perception.

Experimental Protocols

In Vivo Hypersensitivity Model

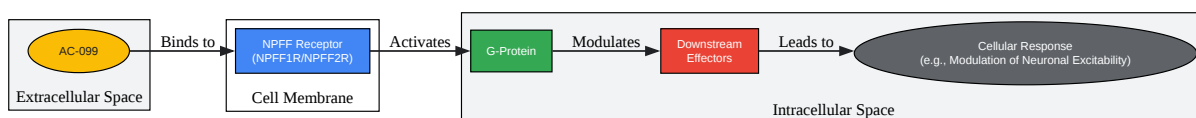
A key study demonstrating the in vivo efficacy of **AC-099 hydrochloride** was conducted using a rat model of neuropathic pain induced by spinal nerve ligation (SNL).

- Animal Model: Male Sprague-Dawley rats (175-300g) with surgically induced spinal nerve ligation.

- Drug Administration: A single intraperitoneal (i.p.) injection of **AC-099 hydrochloride** at a dosage of 30 mg/kg.
- Endpoint: Assessment of mechanical hypersensitivity.
- Result: **AC-099 hydrochloride** was observed to completely attenuate the SNL-induced hypersensitivity, indicating its potential as an analgesic agent[2][4].

Signaling Pathway

As an agonist of NPFF receptors, AC-099 initiates intracellular signaling cascades typical of GPCRs. The general pathway involves the activation of G-proteins, leading to downstream modulation of effector enzymes and ion channels.

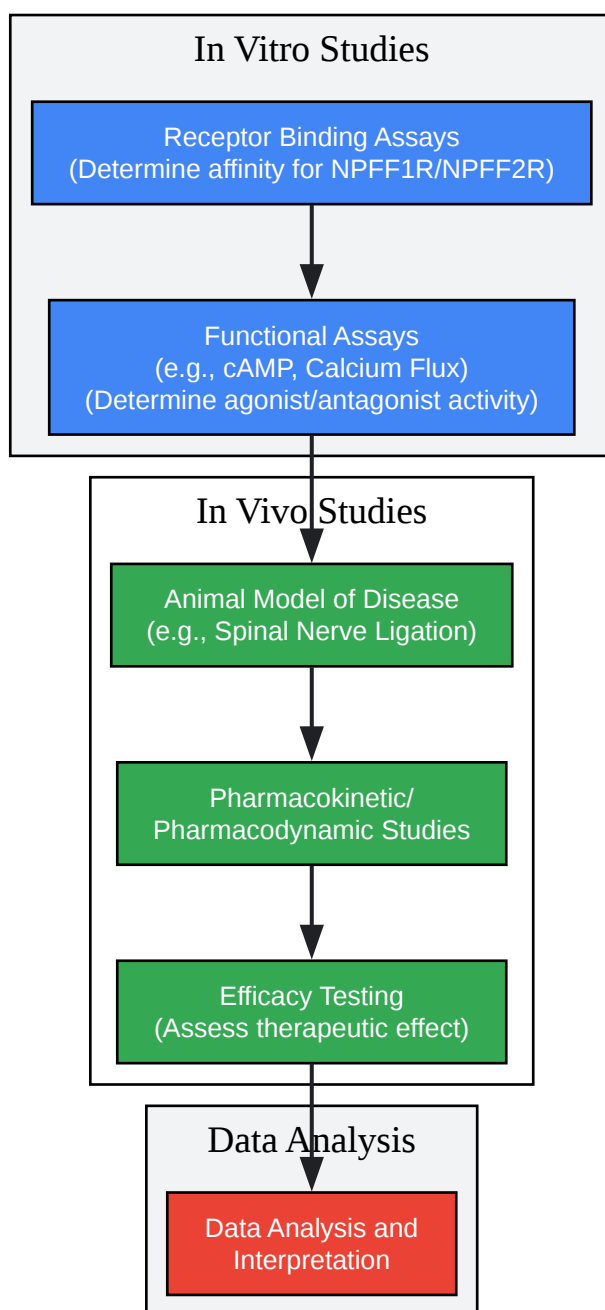


[Click to download full resolution via product page](#)

Caption: AC-099 signaling pathway via NPFF receptors.

Experimental Workflow

The general workflow for evaluating the activity of a compound like AC-099 involves a series of in vitro and in vivo experiments.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for AC-099 evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-Chloro-3-(trifluoromethyl)benzylidene)hydrazine-1-carboximidamide hydrochloride | 849335-07-5 [sigmaaldrich.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. arctomsci.com [arctomsci.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling the Chemical Identity and Biological Activity of AC-099: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602836#what-is-the-chemical-structure-of-ac-099]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com